

Application Notes and Protocols for GNE-2256 in Autoimmune Disease Research

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Compound of Interest

Compound Name: GNE-2256

Cat. No.: B15609480

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Introduction

GNE-2256 is a potent and orally active chemical probe for Interleukin-1 Receptor-Associated Kinase 4 (IRAK4). IRAK4 is a critical kinase that functions as a central node in signaling pathways initiated by Toll-like receptors (TLRs) and interleukin-1 receptor (IL-1R) family members.^[1] These pathways are pivotal in the innate immune response and their dysregulation is strongly implicated in the pathogenesis of various autoimmune diseases. Upon activation, IRAK4 phosphorylates IRAK1, which then triggers downstream signaling cascades leading to the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF α), interleukin-6 (IL-6), and interferon-alpha (IFN α).^[1] Elevated levels of these cytokines are hallmarks of many autoimmune conditions, including systemic lupus erythematosus (SLE). ^[1] **GNE-2256** offers a valuable tool for investigating the role of IRAK4 in these disease processes and for the development of novel therapeutic strategies.

Quantitative Data Summary

The following tables summarize the key in vitro and in vivo potency and selectivity data for **GNE-2256**.

Table 1: In Vitro Potency and Cellular Activity of **GNE-2256**

Assay Type	Target/Endpoint	IC50 / Ki	Species
Biochemical Assay (FRET)	IRAK4	Ki = 1.4 nM[1][2][3]	Not specified
Cellular Target Engagement (NanoBRET)	IRAK4	IC50 = 3.3 nM[1]	Not specified
Human Whole Blood Assay	IL-6 production	IC50 = 190 nM[1][2][3]	Human
Human Whole Blood Assay	IFN α production	IC50 = 290 nM[1]	Human

Table 2: In Vitro Selectivity of **GNE-2256**

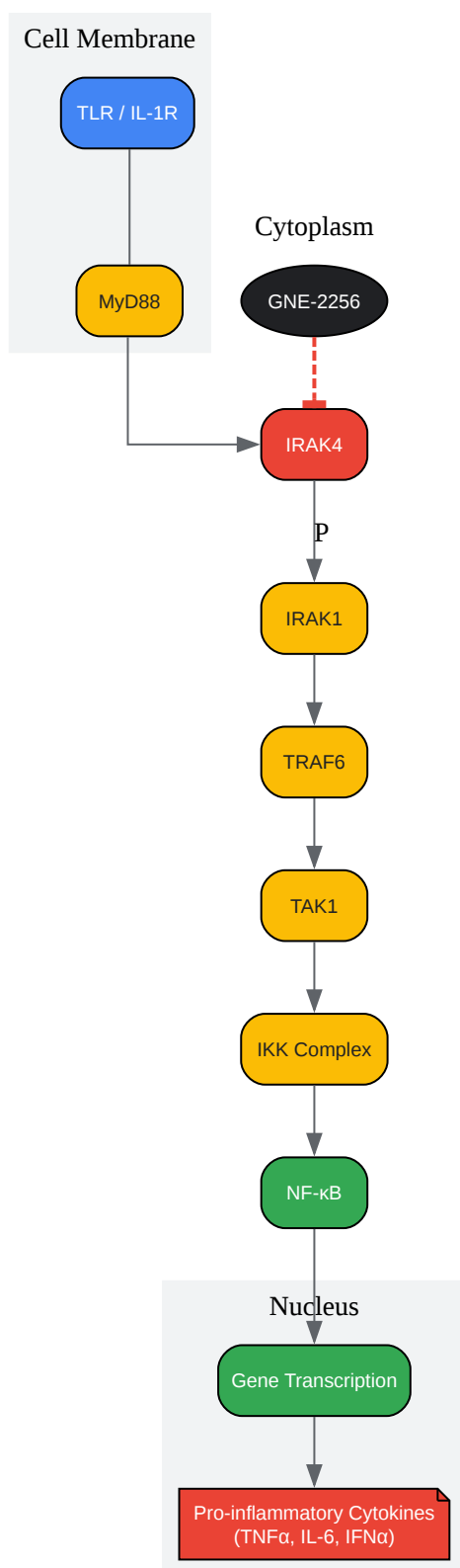
Kinase Panel (221 kinases at 1 μ M)	IC50 (nM)	CEREP Panel (36 targets at 1 μ M)	% Inhibition
FLT3	177[1]	TACR1	> 50%[1]
LRRK2	198[1]	HTR2B	> 50%[1]
NTRK2	259[1]	ACHE	> 50%[1]
JAK1	282[1]		
NTRK1	313[1]		
JAK2	486[1]		
MAP4K4	680[1]		
MINK1	879[1]		

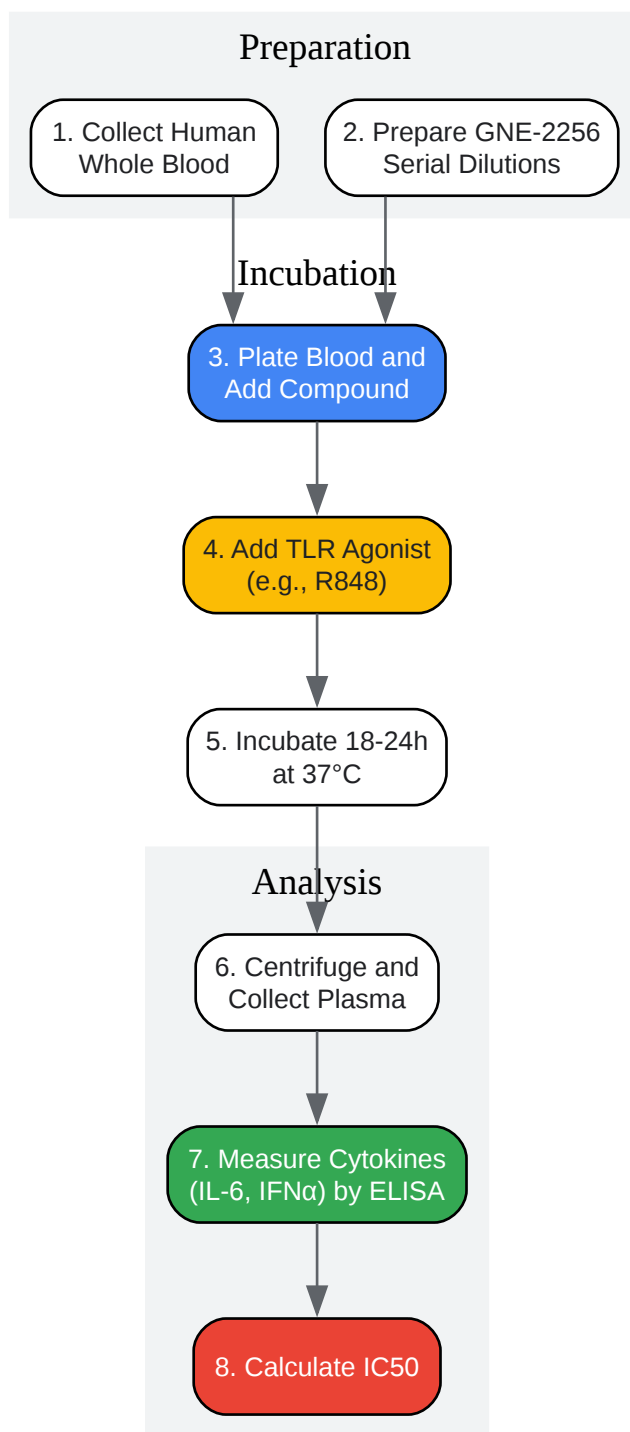
Table 3: In Vivo Activity of **GNE-2256**

Animal Model	Challenge	Dose	Effect
Mouse Pharmacodynamic (PD) Model	R848-induced	3 mg/kg (oral)	Inhibition of IL-6, TNF α , and IFN α secretion[2]
Mouse TLR-challenge model	Not specified	As low as 3 mg/kg	Pronounced and dose-dependent inhibition of TNF α [1]

Signaling Pathway

The diagram below illustrates the central role of IRAK4 in TLR/IL-1R signaling and its inhibition by **GNE-2256**.





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